

An In-depth Technical Guide to 2-Hydroxyethyl Acetate: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxyethyl acetate

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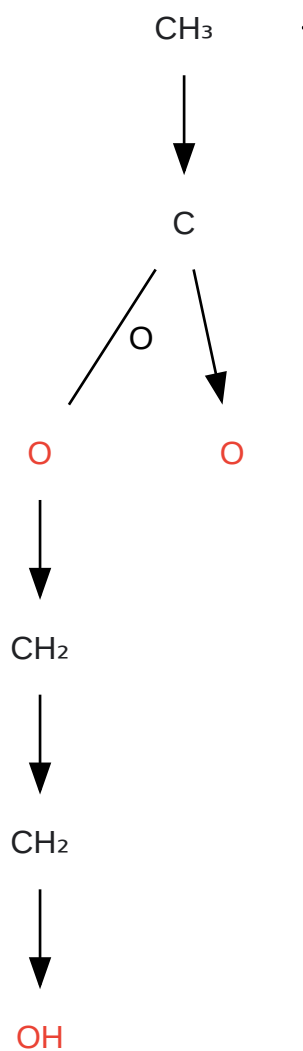
Abstract

2-Hydroxyethyl acetate, also known as ethylene glycol monoacetate, is a bifunctional organic molecule possessing both a primary hydroxyl and an ester functional group. This dual functionality imparts unique solvency characteristics and makes it a versatile intermediate in organic synthesis. This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and analysis of **2-hydroxyethyl acetate**, tailored for professionals in research and development. All quantitative data is presented in structured tables, and detailed experimental methodologies are provided for key laboratory procedures.

Chemical Structure and Identification

2-Hydroxyethyl acetate is the monoester of ethylene glycol and acetic acid. Its structure is characterized by a two-carbon backbone with a hydroxyl group at one end and an acetate group at the other.

Chemical Structure Diagram



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Caption: Chemical structure of **2-Hydroxyethyl acetate**.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2-hydroxyethyl acetate[1][2]
Common Synonyms	Ethylene glycol monoacetate, 2-Acetoxyethanol, Glycol monoacetate, β -Hydroxyethyl acetate[2][3]
CAS Number	542-59-6[1][4]
Molecular Formula	C ₄ H ₈ O ₃ [5]
Molecular Weight	104.10 g/mol [1][5]
InChI	InChI=1S/C4H8O3/c1-4(6)7-3-2-5/h5H,2-3H2,1H3[1]
InChIKey	HXDLWJWIAHWIKI-UHFFFAOYSA-N[4][6]
Canonical SMILES	CC(=O)OCCO[5]

Physicochemical Properties

2-Hydroxyethyl acetate is a colorless, nearly odorless liquid at room temperature.[7] It is combustible and soluble in water as well as many common organic solvents.[7]

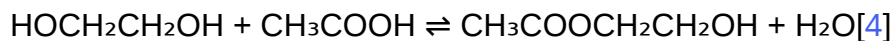
Table 2: Physical and Chemical Properties

Property	Value	Reference
Physical State	Colorless liquid	[4]
Odor	Nearly odorless	[7]
Boiling Point	184.0 - 188.0 °C	[4]
Melting Point	-45 °C	[1]
Density	1.11 g/cm ³	[6]
Vapor Density	3.59	[4]
Flash Point	88 °C (190.4 °F)	[4]
Water Solubility	Soluble	[6][7]
Refractive Index (n _{20/D})	1.42	[6][7]

Synthesis

The most common method for synthesizing **2-hydroxyethyl acetate** is the Fischer-Speier esterification of ethylene glycol with acetic acid, using a strong acid as a catalyst.[4] The reaction is an equilibrium process, and to achieve high yields, it is typically driven towards the product side by using an excess of one reactant or by removing the water formed during the reaction.[8]

Reaction Scheme



Logical Workflow for Synthesis and Purification



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Caption: General workflow for the synthesis and purification of **2-hydroxyethyl acetate**.

Experimental Protocol: Fischer Esterification

This protocol is a representative procedure for the laboratory-scale synthesis of **2-hydroxyethyl acetate**.

Materials:

- Ethylene Glycol
- Glacial Acetic Acid
- Concentrated Sulfuric Acid (H_2SO_4)
- Diethyl Ether (or other suitable extraction solvent)
- 5% Sodium Bicarbonate (NaHCO_3) solution
- Saturated Sodium Chloride (NaCl) solution (brine)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Round-bottom flask, reflux condenser, heating mantle, separatory funnel, standard glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine ethylene glycol and an excess of glacial acetic acid (e.g., a 1:4 molar ratio).
- **Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid (e.g., 5 drops) to the stirred reaction mixture.^[9]
- **Reflux:** Heat the mixture to a gentle reflux using a heating mantle. Allow the reaction to proceed for 1-2 hours.^[8] The reaction temperature is typically around 110-120°C.^[8]
- **Work-up:**
 - Cool the reaction mixture to room temperature.

- Transfer the cooled mixture to a separatory funnel containing an equal volume of cold water and an extraction solvent like diethyl ether.[8]
- Shake the funnel, venting frequently. Allow the layers to separate and discard the lower aqueous layer.
- Wash the organic layer sequentially with 5% sodium bicarbonate solution (to neutralize the acid catalyst and excess acetic acid) and then with brine.[8][10]
- Drying and Solvent Removal:
 - Transfer the organic layer to an Erlenmeyer flask and dry over anhydrous sodium sulfate. [8]
 - Decant or filter the dried solution into a pre-weighed round-bottom flask.
 - Remove the extraction solvent using a rotary evaporator.[10]
- Purification: The crude product can be purified by distillation.[8] Dry the ester over anhydrous potassium carbonate (K_2CO_3) before distilling.[7]

Analytical and Spectroscopic Data

The structure and purity of **2-hydroxyethyl acetate** are confirmed through various analytical techniques, including chromatography and spectroscopy.

Gas Chromatography (GC)

Gas chromatography is a key method for assessing the purity of **2-hydroxyethyl acetate**, separating it from starting materials, byproducts, and other impurities.[4]

Experimental Protocol: Purity Assessment by GC

This protocol is based on the general principles outlined in ASTM D3545 for the analysis of acetate esters.[11]

- Instrument: Gas chromatograph with a Flame Ionization Detector (FID).

- Column: A polar capillary column, such as one with a polyethylene glycol (PEG) stationary phase (e.g., Carbowax 20M), is suitable.
- Carrier Gas: Helium or Nitrogen.
- Temperatures:
 - Injector: ~200 °C
 - Detector: ~250 °C
 - Oven: A temperature program may be used, for example, starting at 60 °C and ramping up to 180 °C at 10 °C/min.
- Sample Preparation: Dilute the **2-hydroxyethyl acetate** sample in a suitable solvent (e.g., dichloromethane or ether).
- Analysis: Inject a small volume (e.g., 1 µL) of the prepared sample. The resulting chromatogram is analyzed by comparing peak areas to determine the relative concentrations of components.[\[11\]](#)

Spectroscopic Data

Table 3: ¹H NMR Spectral Data

Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity
Acetate methyl (-CH ₃)	~2.0 - 2.1	Singlet
Methylene adjacent to ester (-OCH ₂ -)	~4.1 - 4.3	Multiplet
Methylene adjacent to hydroxyl (-CH ₂ OH)	~3.6 - 3.8	Multiplet
Hydroxyl (-OH)	Variable	Singlet

(Note: Data is compiled from typical values and may vary based on solvent and instrument.)[\[4\]](#)

Table 4: Infrared (IR) Spectroscopy Data

Functional Group	Wavenumber (cm ⁻¹)	Description
O-H (hydroxyl)	~3400 (broad)	Alcohol stretch
C=O (ester)	~1740 (strong)	Carbonyl stretch
C-O (ester)	~1240	C-O stretch
C-O (alcohol)	~1050	C-O stretch

(Note: Data represents typical absorption bands.)

Mass Spectrometry (MS)

In electron ionization (EI) mass spectrometry, the molecular ion peak (M⁺) for **2-hydroxyethyl acetate** is observed at a mass-to-charge ratio (m/z) of 104.^[12] A prominent base peak is typically observed at m/z 43, corresponding to the acetyl cation [CH₃CO]⁺.^{[1][12]} Other significant fragments may be seen at m/z 73, 74, and 61.^[12]

Role in Biological Signaling Pathways

There is no scientific literature to suggest that **2-hydroxyethyl acetate**, a simple organic solvent and chemical intermediate, is involved in biological signaling pathways. Its primary relevance in the context of drug development is as a potential solvent or a starting material for the synthesis of more complex molecules.

Safety and Handling

2-Hydroxyethyl acetate is classified as a material that causes severe eye irritation.^[4] It may also cause skin, respiratory, and digestive tract irritation.^[4]

- Personal Protective Equipment (PPE): Wear appropriate chemical safety goggles, gloves, and protective clothing to prevent eye and skin contact.^[4]
- Handling: Use in a well-ventilated area. Wash thoroughly after handling.^[4]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[4][7]
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes. Seek immediate medical attention.[4]
 - Skin: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[4]
 - Inhalation: Move to fresh air. If breathing is difficult, give oxygen.[4]
 - Ingestion: Do not induce vomiting. If the victim is conscious, give 2-4 cupfuls of milk or water and seek immediate medical aid.[4]

Conclusion

2-Hydroxyethyl acetate is a fundamentally important bifunctional molecule with well-characterized chemical and physical properties. Its utility as a solvent and a synthetic intermediate is rooted in its dual hydroxyl and ester functionalities. The straightforward synthesis via Fischer esterification and well-established analytical methods for its characterization make it a readily accessible compound for research and development applications. Adherence to standard safety protocols is essential when handling this chemical due to its irritant properties.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Hydroxyethyl Acetate: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165343#2-hydroxyethyl-acetate-chemical-properties-and-structure]

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